Spectroscopic Analysis of CAS 2006333-41-9: A Case of Data Discrepancy

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*trans-4-(Fluoromethyl)pyrrolidin-3-ol*
Cat. No.:	*B14774356*

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An important clarification regarding the spectroscopic data for the compound with CAS number 2006333-41-9 is necessary before proceeding with a detailed technical guide. Initial searches for spectroscopic information linked to this CAS number revealed a set of experimental data, including ^{1}H NMR, ^{13}C NMR, and high-resolution mass spectrometry (HRMS), corresponding to a molecule with the chemical formula $C_{24}H_{22}NO^{+}$. However, a thorough verification of the CAS registry confirms that CAS number 2006333-41-9 is assigned to the compound trans-4-Fluoropyrrolidin-3-ol hydrochloride, which has a molecular formula of C_4H_9ClFNO.[1][2][3][4]

This significant discrepancy between the provided spectroscopic data and the confirmed chemical identity of CAS 2006333-41-9 makes it scientifically unsound to present the initial data as representative of this specific compound. To maintain scientific integrity and provide a trustworthy technical resource, this guide will instead focus on the spectroscopic properties that can be theoretically predicted for trans-4-Fluoropyrrolidin-3-ol hydrochloride based on its known structure.

The Compound: trans-4-Fluoropyrrolidin-3-ol hydrochloride

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trans-4-Fluoropyrrolidin-3-ol hydrochloride is a heterocyclic organic compound. Its structure consists of a five-membered pyrrolidine ring substituted with a hydroxyl (-OH) group and a fluorine (-F) atom on adjacent carbons in a trans configuration. The amine group in the pyrrolidine ring is protonated and forms a hydrochloride salt.

Chemical Structure:

Predicted Spectroscopic Data

While experimental spectra for CAS 2006333-41-9 are not readily available in the public domain, we can predict the key spectroscopic features based on the functional groups present in the molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules by probing the magnetic properties of atomic nuclei. For trans-4-Fluoropyrrolidin-3-ol hydrochloride, we would expect to see signals for hydrogen (^{1}H NMR) and carbon (^{13}C NMR) atoms, with characteristic chemical shifts and coupling patterns.

2.1.1. Predicted ^{1}H NMR Spectrum

The proton NMR spectrum would likely be complex due to the presence of multiple chiral centers and spin-spin coupling between protons and with the fluorine atom.

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Predicted Chemical Shift (ppm)	Multiplicity	Assignment	Rationale
~ 4.0 - 4.5	Multiplet	CH-OH	The proton attached to the carbon bearing the hydroxyl group would be deshielded by the electronegative oxygen.
~ 4.5 - 5.0	Doublet of Multiplets	CH-F	The proton on the carbon with the fluorine atom would be significantly deshielded and show coupling to both adjacent protons and the fluorine atom.
~ 3.0 - 3.8	Multiplets	CH_2-N	The protons on the carbons adjacent to the nitrogen atom would be deshielded.
Broad singlet	N-H_2^+	The protons on the protonated amine would likely appear as a broad signal that could exchange with D_2O.	
Singlet or Broad Singlet	O-H	The hydroxyl proton signal can be broad and its position is concentration and solvent dependent.	

2.1.2. Predicted ^{13}C NMR Spectrum

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The carbon NMR spectrum would show four distinct signals for the four carbon atoms of the pyrrolidine ring.

Predicted Chemical Shift (ppm)	Assignment	Rationale
~ 85 - 95	C-F	The carbon directly bonded to the highly electronegative fluorine atom would be significantly downfield.
~ 65 - 75	C-OH	The carbon attached to the hydroxyl group would also be shifted downfield.
~ 45 - 55	C-N	The carbons adjacent to the nitrogen atom would appear in this region.

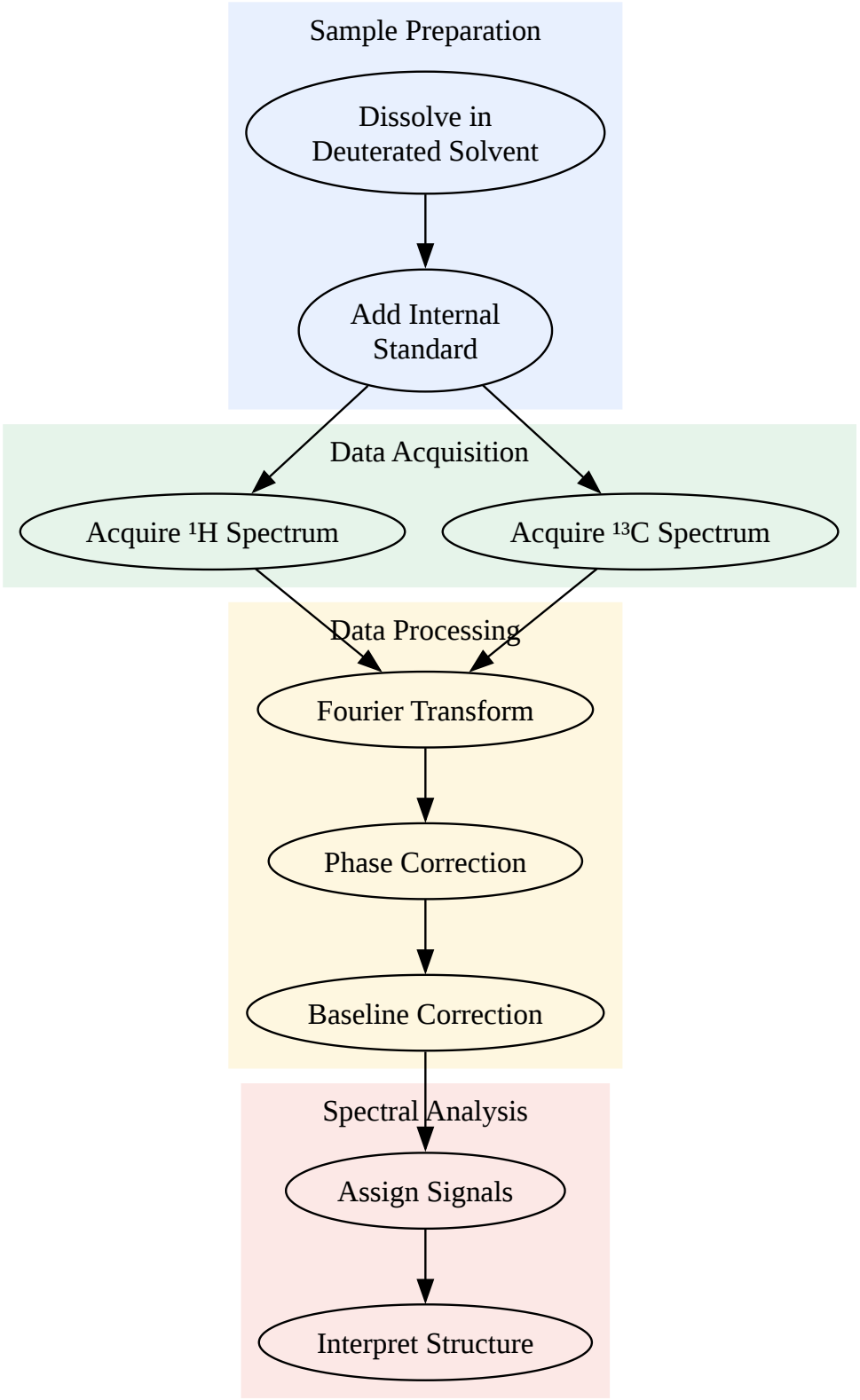
Experimental Protocol for NMR Spectroscopy:

A standard protocol for acquiring NMR spectra of a water-soluble compound like trans-4-Fluoropyrrolidin-3-ol hydrochloride would involve the following steps:

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.6-0.7 mL of a deuterated solvent, such as Deuterium Oxide (D_2O) or Methanol-d_4. The choice of solvent is critical to avoid large solvent signals that can obscure the analyte's peaks.
- Internal Standard: Add a small amount of an internal standard, such as 3-(trimethylsilyl)propionic-2,2,3,3-d_4 acid sodium salt (TSP) for D_2O, to reference the chemical shifts (δ = 0.00 ppm).
- Data Acquisition: Acquire the ^1H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 400 or 500 MHz). Standard pulse programs would be used. For ^{13}C NMR, a proton-decoupled experiment is typically performed to simplify the spectrum to single lines for each unique carbon.

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- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction.



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Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. For trans-4-Fluoropyrrolidin-3-ol hydrochloride, we would expect the mass spectrum to show the molecular ion of the free base.

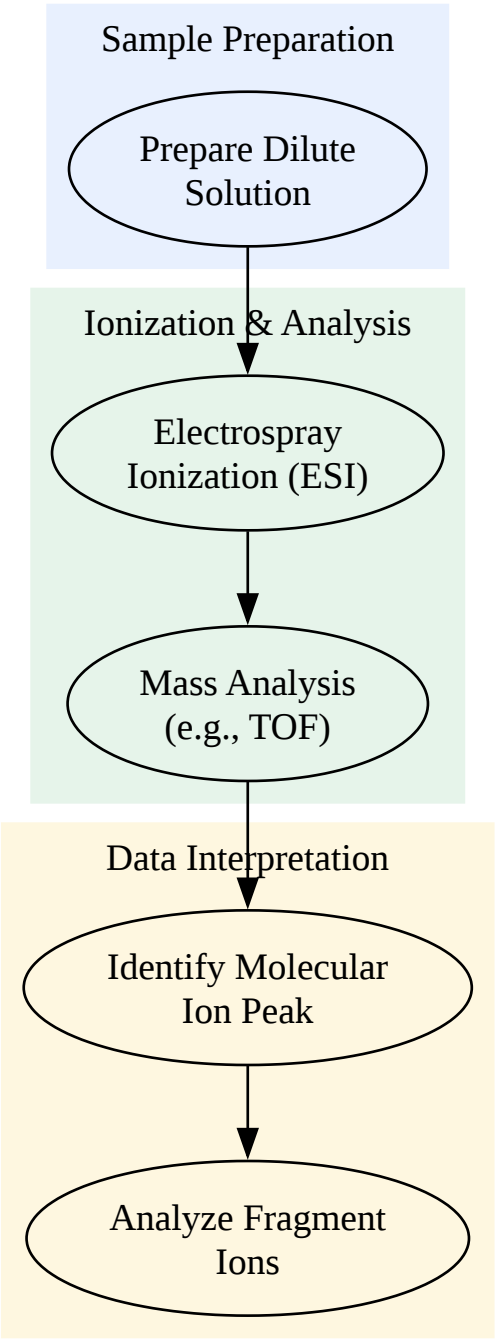
Predicted Mass Spectrum:

- Molecular Ion (M^+): The free base, trans-4-Fluoropyrrolidin-3-ol, has a molecular weight of 105.11 g/mol . In a positive ion mode mass spectrum (e.g., ESI^+), we would expect to see a peak corresponding to the protonated molecule $[M+H]^+$ at an m/z of approximately 106.12.

Experimental Protocol for Mass Spectrometry:

- Sample Preparation: Prepare a dilute solution of the compound in a suitable solvent, such as methanol or a water/acetonitrile mixture.
- Ionization: Introduce the sample into the mass spectrometer using an appropriate ionization technique, such as Electrospray Ionization (ESI), which is well-suited for polar molecules.
- Mass Analysis: Analyze the resulting ions using a mass analyzer, such as a time-of-flight (TOF) or quadrupole analyzer.
- Data Interpretation: Identify the molecular ion peak and any characteristic fragment ions to confirm the molecular weight and aspects of the structure.

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Infrared (IR) Spectroscopy

Infrared spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to vibrational transitions of its bonds. The IR spectrum provides a "fingerprint" of the functional groups present.

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Predicted IR Absorption Bands:

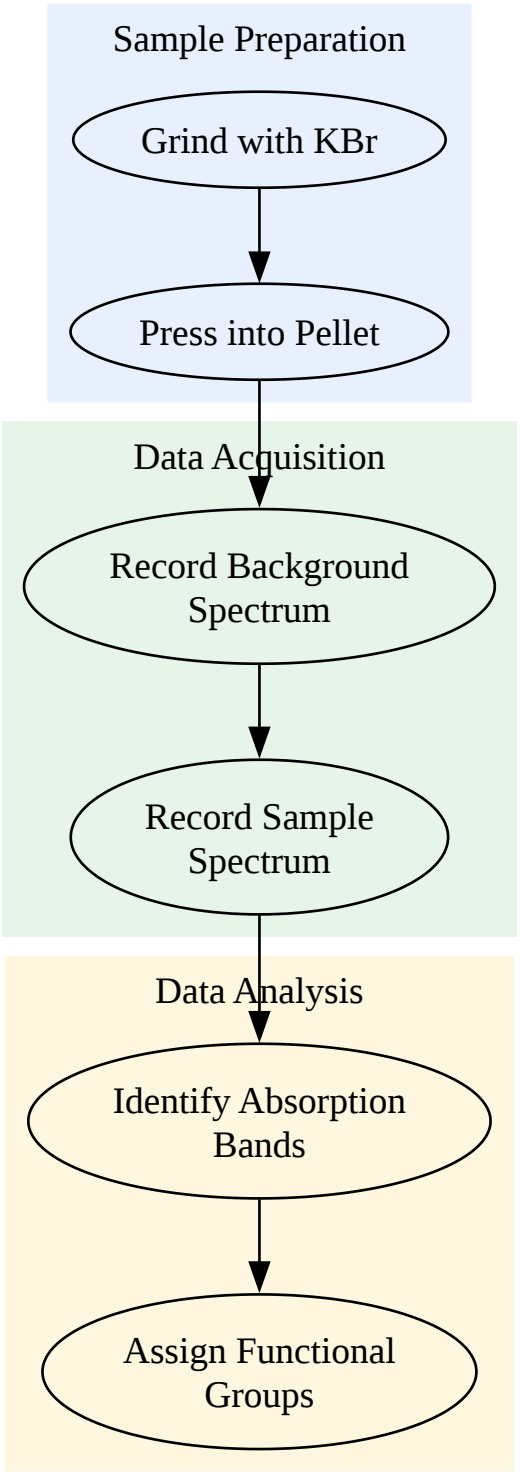
Wavenumber (cm^{-1})	Vibrational Mode	Functional Group
3200-3500 (broad)	O-H stretch	Hydroxyl (-OH)
2400-3200 (broad)	N-H stretch	Ammonium ($-NH_2^+$)
2850-3000	C-H stretch	Aliphatic C-H
1500-1650	N-H bend	Ammonium ($-NH_2^+$)
1050-1150	C-O stretch	Secondary Alcohol
1000-1100	C-N stretch	Aliphatic Amine
1000-1400	C-F stretch	Alkyl Fluoride

Aromatic C-H stretches (around 3030 cm^{-1}) and aromatic C=C stretches (1450-1600 cm^{-1}) would be absent.

Experimental Protocol for IR Spectroscopy:

- Sample Preparation: For a solid sample, the most common method is to prepare a potassium bromide (KBr) pellet. A small amount of the sample is finely ground with dry KBr powder and then pressed into a thin, transparent disk. Alternatively, a Nujol mull can be prepared.
- Data Acquisition: The KBr pellet or Nujol mull is placed in the sample holder of an FTIR spectrometer. A background spectrum of the pure KBr or Nujol is recorded first and then subtracted from the sample spectrum.
- Data Interpretation: The resulting spectrum is analyzed by identifying the characteristic absorption bands and assigning them to the corresponding functional groups.

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Conclusion

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While the initially requested guide on the experimental spectroscopic data for CAS 2006333-41-9 could not be accurately provided due to a significant data mismatch, this guide offers a scientifically grounded prediction of the expected NMR, MS, and IR spectroscopic features of the correctly identified compound, trans-4-Fluoropyrrolidin-3-ol hydrochloride. For definitive characterization, experimental acquisition and analysis of the spectra for an authenticated sample of CAS 2006333-41-9 would be required.

References

- Spectroscopy of Aromatic Compounds. In Organic Chemistry: A Tenth Edition; OpenStax, 2023. [Link]

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